

An In-depth Technical Guide to the Near-Infrared Dye IRDye 800CW

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Compound of Interest

Compound Name: *800CW maleimide*

Cat. No.: *B12381099*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: IRDye 800CW is a water-soluble, near-infrared (NIR) fluorescent dye that has become an invaluable tool in a wide range of life science research and clinical applications. Its exceptional brightness and low background autofluorescence in the 800 nm channel make it a preferred choice for highly sensitive detection in applications such as Western blotting, immunofluorescence microscopy, and *in vivo* imaging. This guide provides a comprehensive overview of the key features of IRDye 800CW, including its physicochemical properties, detailed experimental protocols, and visualizations of common experimental workflows and relevant signaling pathways.

Core Features and Physicochemical Properties

IRDye 800CW is available in several formulations, each with a specific reactive group designed for conjugation to different functional groups on biomolecules. The choice of reactive group depends on the target molecule and the desired conjugation strategy. The key properties of the most common forms of IRDye 800CW are summarized below.

Quantitative Data Summary

The following tables provide a consolidated view of the key quantitative data for various IRDye 800CW derivatives.

Table 1: Spectroscopic Properties of IRDye 800CW NHS Ester

Solvent	Excitation Maximum (nm)	Emission Maximum (nm)	Molar Absorptivity (L mol ⁻¹ cm ⁻¹)
Methanol	778	794	300,000
1X PBS	774	789	240,000
1:1 PBS:Methanol	777	791	270,000

Table 2: Physicochemical Properties of IRDye 800CW Derivatives

Derivative	Chemical Formula	Molecular Weight (g/mol)	Reactive Group	Target Functional Group
NHS Ester	C ₅₀ H ₅₄ N ₃ Na ₃ O ₁₇ S ₄	1166.20[1][2]	N-hydroxysuccinimide ester	Primary and secondary amines (e.g., lysines)[1][2]
Maleimide	C ₅₂ H ₅₇ N ₄ Na ₃ O ₁₆ S ₄	1191.25	Maleimide	Thiols (e.g., cysteines)
Carboxylate	C ₄₆ H ₅₀ N ₂ Na ₄ O ₁₅ S ₄	1091.10	Carboxylic acid	Non-reactive (used as a control)
DBCO	C ₆₄ H ₆₅ N ₄ Na ₃ O ₁₅ S ₄	1327.45	Dibenzocyclooctyne	Azides (copper-free click chemistry)
Alkyne	C ₄₉ H ₅₄ N ₃ Na ₃ O ₁₄ S ₄	1106.19	Alkyne	Azides (copper-catalyzed click chemistry)

Experimental Protocols

Detailed methodologies for common applications of IRDye 800CW are provided below. These protocols are intended as a starting point and may require optimization for specific experimental conditions.

Protocol 1: Antibody Labeling with IRDye 800CW NHS Ester

This protocol outlines the general steps for conjugating IRDye 800CW NHS ester to an antibody.

Materials:

- Antibody (in azide-free buffer, e.g., 1X PBS, pH 8.5)
- IRDye 800CW NHS Ester
- Anhydrous DMSO
- Purification column (e.g., spin desalting column or dialysis cassette)
- Reaction tubes

Procedure:

- Prepare the Antibody:
 - Dissolve the antibody in an azide-free phosphate buffer at a pH of 8.5.
- Prepare the Dye:
 - Dissolve the IRDye 800CW NHS ester in anhydrous DMSO to a concentration of 10-20 mg/mL immediately before use.
- Conjugation Reaction:
 - For labeling IgG antibodies (~160 kDa), a dye-to-protein ratio of 1:1 to 2:1 is recommended, which typically requires approximately 0.03 mg of dye for every 1 mg of protein.

- Add the calculated amount of dissolved dye to the antibody solution while gently vortexing.
- Incubate the reaction for 2 hours at room temperature (20°C) in the dark.
- Purification:
 - Remove unconjugated dye using a spin desalting column or by dialysis against 1X PBS.
- Characterization:
 - Determine the degree of labeling by measuring the absorbance of the conjugate at 280 nm (for the protein) and 778 nm (for the dye). The dye's contribution to the 280 nm absorbance is approximately 3%.

Protocol 2: Western Blotting with IRDye 800CW-Labeled Secondary Antibodies

This protocol describes the use of IRDye 800CW-conjugated secondary antibodies for fluorescent Western blotting.

Materials:

- Membrane with transferred proteins (nitrocellulose or PVDF)
- Blocking buffer (e.g., Intercept® (TBS) Blocking Buffer)
- Primary antibody
- IRDye 800CW-conjugated secondary antibody
- Wash buffer (e.g., TBS with 0.1% Tween-20, TBST)
- Fluorescent imaging system (e.g., LI-COR Odyssey)

Procedure:

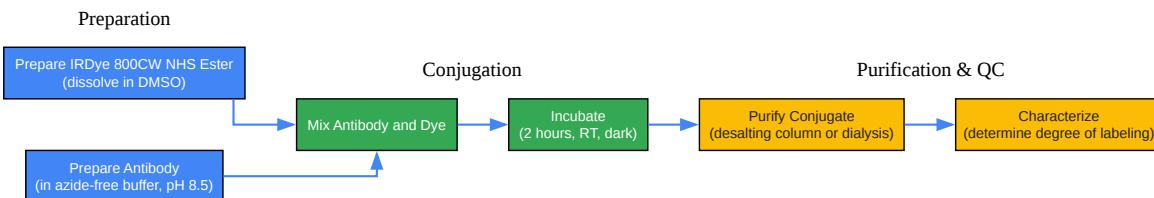
- Blocking:

- Incubate the membrane in blocking buffer for 1 hour at room temperature with gentle shaking.
- Primary Antibody Incubation:
 - Dilute the primary antibody in the appropriate dilution buffer.
 - Incubate the membrane with the primary antibody solution for 1-2 hours at room temperature or overnight at 4°C with gentle shaking.
- Washing:
 - Wash the membrane three times for 5-10 minutes each with wash buffer.
- Secondary Antibody Incubation:
 - Dilute the IRDye 800CW-conjugated secondary antibody in the dilution buffer (a starting dilution of 1:20,000 is recommended).
 - Incubate the membrane with the secondary antibody solution for 1 hour at room temperature in the dark with gentle shaking.
- Final Washes:
 - Wash the membrane three to four times for 5-10 minutes each with wash buffer in the dark.
- Imaging:
 - Scan the membrane on a fluorescent imaging system in the 800 nm channel.

Visualizations

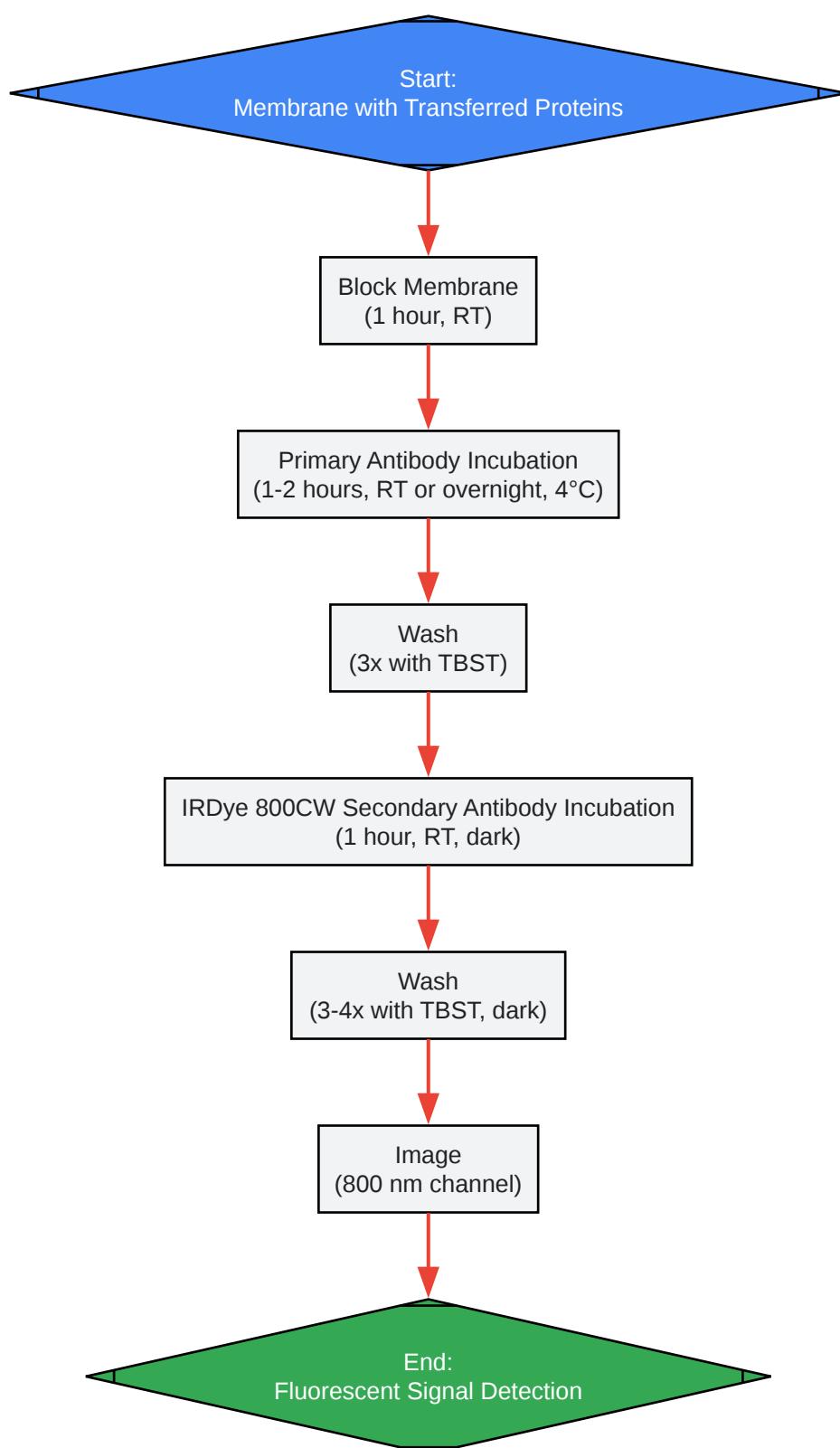
The following diagrams, generated using the DOT language, illustrate key experimental workflows and a relevant signaling pathway involving IRDye 800CW.

Experimental Workflows



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Caption: Workflow for conjugating an antibody with IRDye 800CW NHS Ester.

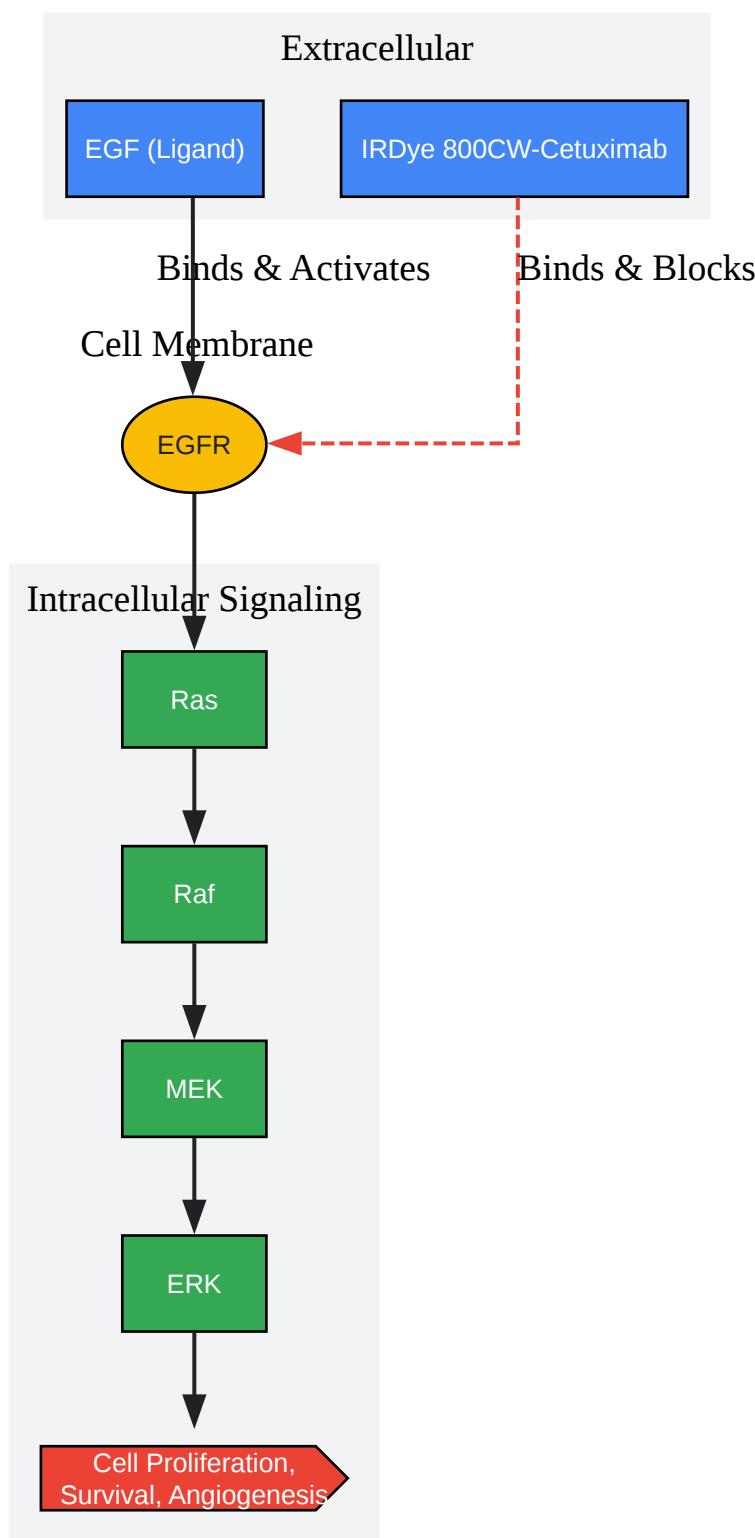


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Caption: Step-by-step workflow for fluorescent Western blotting using IRDye 800CW.

Signaling Pathway Example: EGFR-Targeted Imaging

IRDye 800CW conjugated to antibodies targeting the Epidermal Growth Factor Receptor (EGFR), such as Cetuximab or Panitumumab, is used for *in vivo* imaging of tumors overexpressing this receptor.



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Caption: Simplified EGFR signaling pathway and the inhibitory action of IRDye 800CW-labeled Cetuximab.

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References

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